

N-Methyldiacetamide (CAS 1113-68-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **N-Methyldiacetamide**

Cat. No.: **B072989**

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For Researchers, Scientists, and Drug Development Professionals

N-Methyldiacetamide, with the CAS number 1113-68-4, is a tertiary amide that serves as a versatile intermediate and building block in organic synthesis. Its unique structural features make it a compound of interest in various chemical and pharmaceutical applications. This technical guide provides an in-depth overview of its chemical properties, synthesis, spectroscopic data, and safety information, tailored for professionals in research and drug development.

Chemical and Physical Properties

N-Methyldiacetamide is a colorless liquid at room temperature.^[1] It is characterized by the molecular formula C₅H₉NO₂ and a molecular weight of 115.13 g/mol .^[1] A comprehensive summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO ₂	[1]
Molecular Weight	115.13 g/mol	[1]
CAS Number	1113-68-4	[1]
IUPAC Name	N-acetyl-N-methylacetamide	[1]
Synonyms	Diacetamide, N-methyl-; N,N-Diacetylmethylaniline; N-Methyl-N-acetylacetamide	[1]
Appearance	Colorless liquid	[1]
Melting Point	-25 °C	[1]
Boiling Point	192-194 °C	[1]
Density	1.06 g/cm ³	[1]
Refractive Index	1.4530	[1]
Water Solubility	Fully miscible	[1]
Flash Point	192-194 °C	[1]
Vapor Pressure	1.07 mmHg at 25 °C	[1]

Synthesis and Purification

While specific detailed experimental protocols for the synthesis of **N-Methyldiacetamide** are not abundantly available in readily accessible literature, a plausible and commonly employed method for the N,N-diacetylation of a primary amine involves the reaction of N-methylaniline with an acetylating agent such as acetic anhydride.

A general conceptual workflow for such a synthesis is outlined below.



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Conceptual workflow for the synthesis of **N-Methyldiacetamide**.

Experimental Protocol (Hypothetical):

A detailed, validated experimental protocol for the synthesis of **N-Methyldiacetamide** could not be found in the searched literature. However, based on general principles of N-acetylation, a potential procedure would involve the slow addition of excess acetic anhydride to a cooled solution of N-methylamine in a suitable aprotic solvent. The reaction would likely be exothermic and require careful temperature control. After the reaction is complete, the mixture would be quenched, followed by extraction and purification, likely via vacuum distillation to isolate the **N-Methyldiacetamide**. It is crucial for researchers to develop and validate a specific procedure with appropriate safety precautions in a laboratory setting.

Spectroscopic Data

The structural confirmation of **N-Methyldiacetamide** relies on various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR spectra for **N-Methyldiacetamide** were not directly available in the search results, the expected chemical shifts can be predicted based on its structure.

- ^1H NMR: Two singlets would be expected. One for the N-methyl protons (N-CH_3) and another for the acetyl protons ($2 \times \text{COCH}_3$). The integration of these peaks would be in a 3:6 ratio.

- ^{13}C NMR: Three signals would be anticipated: one for the N-methyl carbon, one for the acetyl methyl carbons, and one for the carbonyl carbons.

Infrared (IR) Spectroscopy

The IR spectrum of **N-Methyldiacetamide** is available from the NIST WebBook. Key characteristic peaks would include:

- C=O stretching: Strong absorption bands characteristic of the two carbonyl groups in the amide functionality, typically in the range of $1650\text{-}1750\text{ cm}^{-1}$.
- C-N stretching: A band in the region of $1250\text{-}1350\text{ cm}^{-1}$.
- C-H stretching and bending: Bands corresponding to the methyl groups.

Mass Spectrometry (MS)

The mass spectrum of **N-Methyldiacetamide** is also available from the NIST WebBook. The fragmentation pattern would be key to confirming its structure. The molecular ion peak (M^+) would be expected at $\text{m/z} = 115$. Common fragmentation pathways for amides involve cleavage alpha to the carbonyl group and McLafferty rearrangements, which would lead to characteristic fragment ions.

Applications in Research and Drug Development

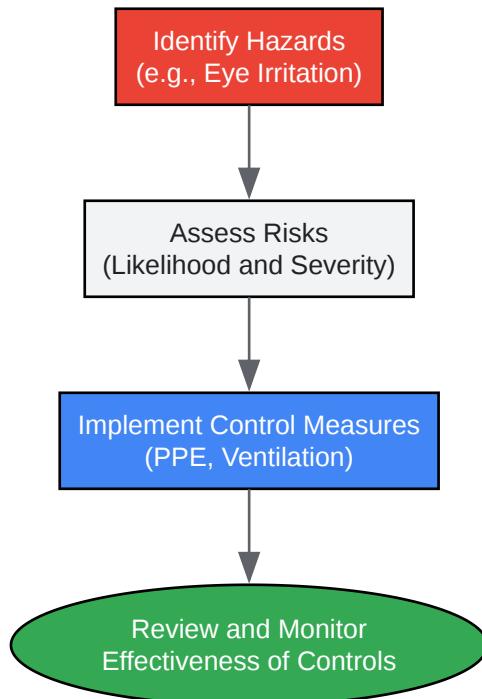
N-Methyldiacetamide is primarily utilized as a chemical intermediate in organic synthesis.^[1] Its application in the pharmaceutical industry is as a building block for the synthesis of more complex active pharmaceutical ingredients (APIs).^[1] While specific examples of its direct use in drug development are not widely documented in the available literature, its structure suggests potential as a scaffold or intermediate in the synthesis of compounds with diverse biological activities. Its role as a research chemical allows for the exploration of new chemical reactions and the synthesis of novel molecules.^[1]

Safety and Toxicology

Detailed toxicological data specifically for **N-Methyldiacetamide** is limited. The Globally Harmonized System (GHS) classification available on PubChem indicates that it causes serious eye irritation.^[1] It is important to note that much of the readily available safety data

pertains to the related compound, N-methylacetamide. For **N-Methyldiacetamide**, it is crucial to handle the compound with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, and to work in a well-ventilated area. A comprehensive risk assessment should be conducted before handling this chemical.

The logical flow for a safety assessment is depicted below.



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References

- 1. N-Methyldiacetamide | C5H9NO2 | CID 14214 - PubChem [pubchem.ncbi.nlm.nih.gov]
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